

hexyl crotonate storage conditions shelf life

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Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

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Hexyl Crotonate Storage & Shelf Life Guide

Aspect	Specification / Guideline
Recommended Storage Temperature	Cool, dark cupboard; refrigeration at -4°C can extend life [1].
Shelf Life	2 to 3 years before the scent profile may begin to fade [1].
Key Stability Enemies	Heat, light, and oxygen [1].
Container Headspace	Keep to a minimum; keep containers as full as possible [1].
Safe Disposal (Small Amounts)	Spread on blotter paper, evaporate in a ventilated area, and dispose of dry paper in trash [1].

Experimental Protocol: Verifying Stability

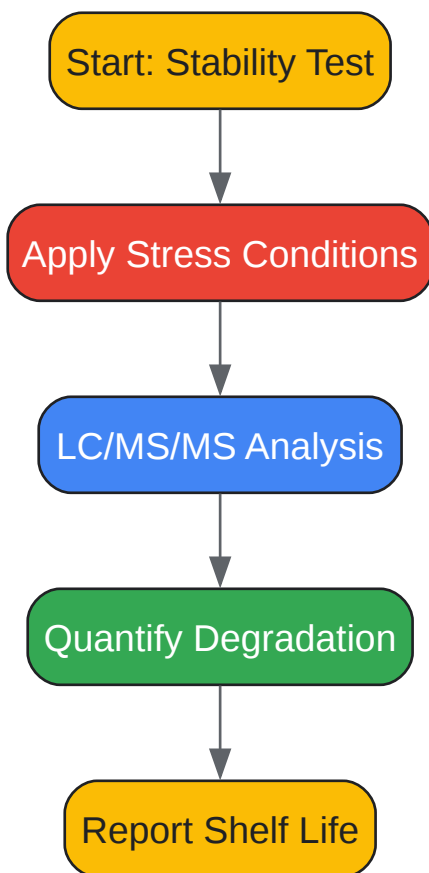
For research requiring precise stability data, you can adapt the following general protocol based on established drug stability study principles [2].

Objective: To determine the chemical stability of **Hexyl Crotonate** under various forced degradation conditions.

Methodology:

- **Stress Testing:** Expose the chemical to stress conditions including **acidic, basic, oxidative, thermal, and photolytic environments** [2].
- **Analysis:** Use techniques like **Liquid Chromatography tandem Mass Spectrometry (LC/MS/MS)** to separate and identify the parent compound and any degradation products [3].
- **Data Analysis:** Monitor the peak area of **Hexyl Crotonate** over time to calculate the degradation rate and identify the formation of impurities [3].

The workflow for this stability testing protocol is as follows:



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Troubleshooting Common Scenarios

- **Problem:** The material has solidified or become viscous after refrigeration.

- **Solution:** This is a known issue for some aroma chemicals at low temperatures [4]. Gently warm the bottle to room temperature and agitate until it returns to a liquid state. Always allow refrigerated materials to acclimate to room temperature for about an hour before opening to prevent moisture condensation inside the bottle [4].
- **Problem:** The odor profile seems weak or has changed.
 - **Solution:** This likely indicates the material is past its shelf life or was improperly stored [1]. Check the "Date Opened" on your label. For future batches, ensure storage in a cool, dark place with minimal container headspace [1].
- **Problem:** You need to dispose of a large volume of expired material.
 - **Solution:** Do not pour it down the drain [1]. Collect it in a sealed container and take it to your local **hazardous waste disposal center** for professional handling [1].

Frequently Asked Questions (FAQs)

Q1: Can I store all my aroma chemicals in the same refrigerator? A1: It is best to use a dedicated lab refrigerator. Be aware that different chemicals have different optimal storage temperatures. For instance, aldehydes and citrus materials may benefit from colder storage (~4°C), while others like resins are fine at ~12°C [4]. Some materials may solidify at lower temperatures [4].

Q2: Why is it so important to minimize air in the storage bottle? A2: Oxygen is one of the primary factors that degrades aroma chemicals, leading to oxidation and polymerization, which alter the scent and shorten shelf life [1] [4]. A full bottle minimizes oxygen exposure.

Q3: Where can I find the most current safety information? A3: Always consult the latest Material Safety Data Sheet (MSDS/SDS) from your supplier for the most up-to-date safety, handling, and disposal information [1].

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